

Essential Safety and Logistical Information for Handling Indole-2-Acetic Acid

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Compound of Interest

Compound Name: Indole-2-acetic acid

Cat. No.: B1308616

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **Indole-2-acetic acid** (IAA), including operational and disposal plans.

Hazard Identification and Classification

Indole-2-acetic acid is classified as a hazardous substance. It is crucial to be aware of its potential health effects to ensure appropriate safety measures are taken.

GHS Hazard Classification:

Hazard Class	Category
Skin Corrosion/Irritation	Category 2[1][2][3]
Serious Eye Damage/Eye Irritation	Category 2[1][2]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)[1][2][3]
Acute Toxicity (Oral)	Category 4[4]

Signal Word: Warning[1]

Hazard Statements:

- H315: Causes skin irritation.[1][2][4]
- H319: Causes serious eye irritation.[1][2][4]
- H335: May cause respiratory irritation.[2][4]
- H302: Harmful if swallowed.[4]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment must be worn when handling **Indole-2-acetic acid**.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Chemical splash goggles conforming to EN 166 (EU) or NIOSH (US) standards.[5]
Face Shield	Recommended when there is a risk of splashing.[6][7]	
Skin Protection	Gloves	Chemical-resistant gloves (e.g., nitrile, neoprene).[6][8]
Lab Coat	Long-sleeved, flame-resistant lab coat.[6][9]	
Protective Clothing	Impervious clothing to prevent skin contact.[5]	
Respiratory Protection	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust is generated and exposure limits may be exceeded.[3][10]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the stability of **Indole-2-acetic acid** and preventing accidental exposure.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[6][10]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][4]
- Wash hands and any exposed skin thoroughly after handling.[1]
- Avoid contact with eyes, skin, and clothing.[10]
- Keep away from sources of ignition.[10]

Storage:

- Store in a cool, dry, and well-ventilated place.[1][2][11]
- Keep the container tightly closed.[1][3]
- Protect from direct sunlight and moisture as the substance is light and air-sensitive.[2][10][12]
- Store refrigerated at 2-8°C for long-term stability.[10]
- Store away from incompatible materials such as strong oxidizing agents, bases, and strong reducing agents.[2][11]

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, immediate and appropriate action is necessary.

Accidental Release Measures:

- Evacuate: Evacuate personnel to a safe area.[10]
- Ventilate: Ensure adequate ventilation of the spillage area.[10][12]

- Containment: Prevent the product from entering drains or waterways.[\[2\]](#)[\[10\]](#)
- Clean-up:
 - For solid spills, sweep up the material and place it in a suitable, labeled container for disposal.[\[2\]](#) Avoid generating dust.[\[11\]](#)
 - Decontaminate the spill site with a 10% caustic solution and ventilate the area.[\[10\]](#)

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell. [1] [4]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. If skin irritation persists, get medical advice. [1] [3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, seek medical attention. [1] [3] [4]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell. [4]

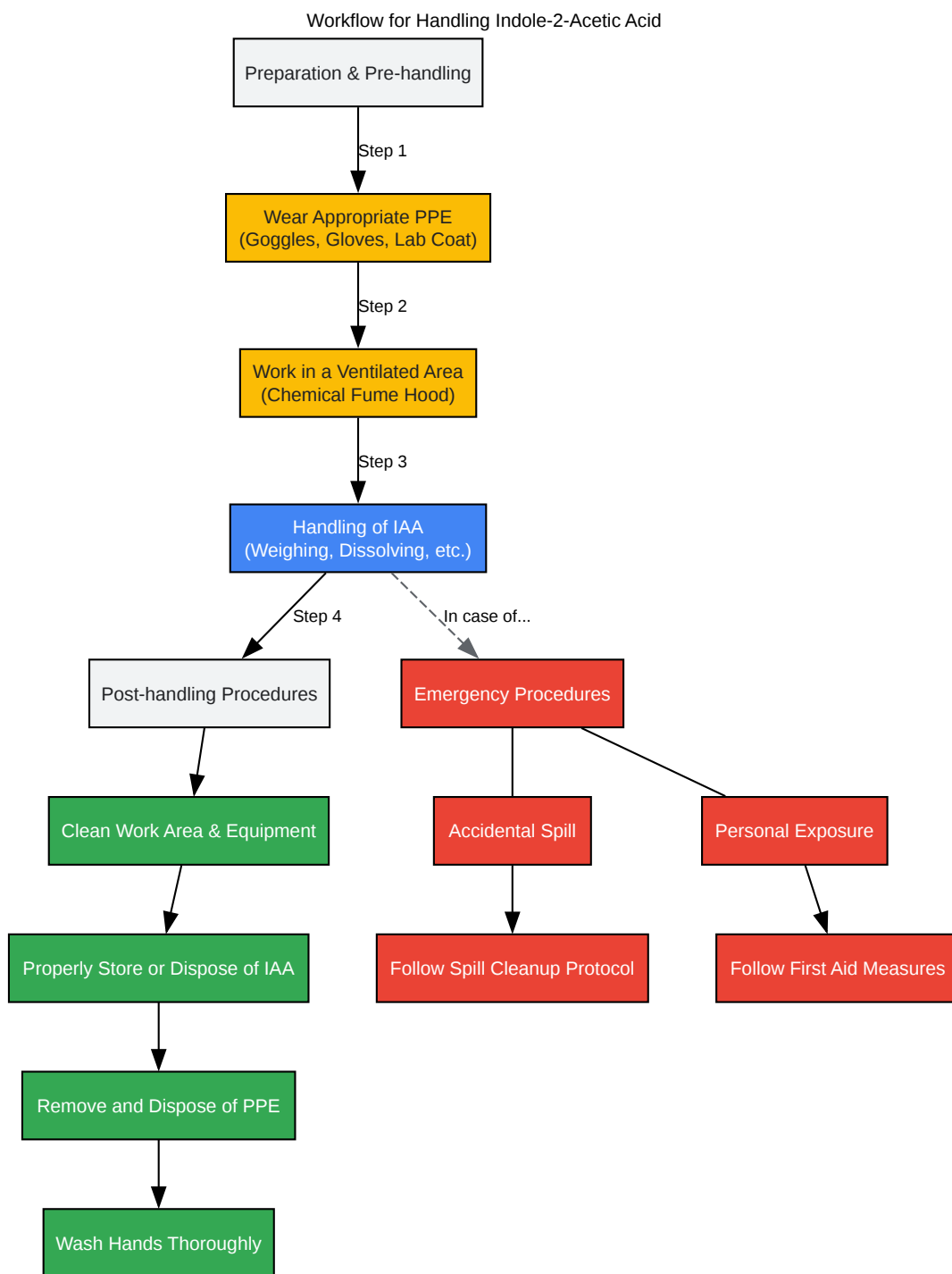
Disposal Plan

Proper disposal of **Indole-2-acetic acid** and its contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Product:** Dispose of the chemical in accordance with local, state, and federal regulations. It should be managed in an appropriate and approved waste disposal facility.[\[10\]](#)
- **Contaminated Packaging:** Dispose of the container and any unused contents in accordance with federal, state, and local requirements.[\[10\]](#) Puncture containers to prevent reuse.[\[11\]](#)
- **Recommendation:** The material should be disposed of at a hazardous or special waste collection point.[\[4\]](#)

Procedural Workflow for Handling Indole-2-Acetic Acid

The following diagram illustrates the standard operating procedure for safely handling **Indole-2-acetic acid** in a laboratory setting.



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Caption: Standard operating procedure for handling **Indole-2-acetic acid**.

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